

# Chemical structure and properties of Dembrexine hydrochloride.

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## Compound of Interest

Compound Name: Dembrexine

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## Dembrexine Hydrochloride: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological activities of **Dembrexine** hydrochloride. This document is intended to serve as a core resource for researchers and professionals involved in drug discovery and development.

## Chemical Structure and Identification

**Dembrexine** hydrochloride is the hydrochloride salt of **Dembrexine**, a synthetic benzylamine derivative. The pharmacologically active form is the trans-isomer.

Chemical Structure:

- IUPAC Name: 2,4-dibromo-6-[[[(trans-4-hydroxycyclohexyl)amino]methyl]phenol];hydrochloride[1]
- CAS Number: 52702-51-9[1][2]
- Molecular Formula: C<sub>13</sub>H<sub>18</sub>Br<sub>2</sub>ClNO<sub>2</sub>[1]

- Molecular Weight: 415.55 g/mol [1]
- InChI Key: BGRWLVRJIPTKQW-PFWPSKEQSA-N
- SMILES: C1CC(CCC1NCC2=C(C(=CC(=C2)Br)Br)O)O.Cl[1]

## Physicochemical Properties

A summary of the known and computed physicochemical properties of **Dembrexine** hydrochloride is presented in Table 1.

Table 1: Physicochemical Properties of **Dembrexine** Hydrochloride

Property	Value	Source
Melting Point	~235 °C (of a related hydrochloride salt)	[3]
Solubility	Soluble in DMSO; Freely soluble in methanol; Slightly soluble in water and anhydrous ethanol.	[4][5]
XLogP3-AA (Computed)	3	[6]
pKa	Data not readily available in the public domain.	
Appearance	White or almost white, crystalline powder.	[4]

## Mechanism of Action

**Dembrexine** hydrochloride exhibits both mucolytic and anti-inflammatory properties, primarily targeting the respiratory system.

## Mucolytic Activity

The primary mechanism of action of **Dembrexine** hydrochloride is its mucolytic effect. It is understood to:

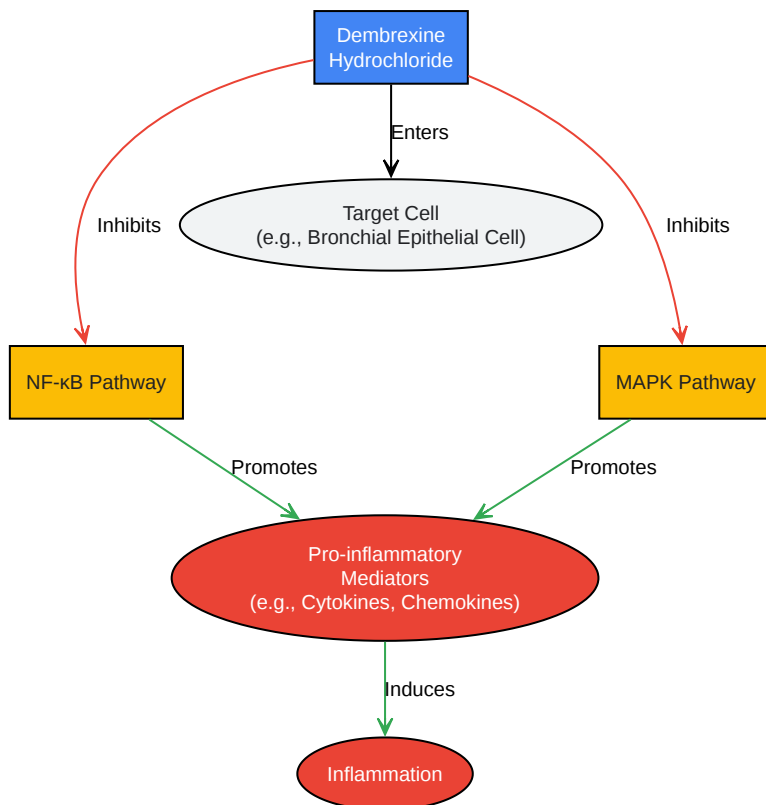
- **Alter Mucus Composition:** It modifies the constituents and viscosity of abnormal respiratory mucus.
- **Enhance Clearance:** By reducing mucus viscosity, it improves the efficiency of the respiratory tract's clearance mechanisms.

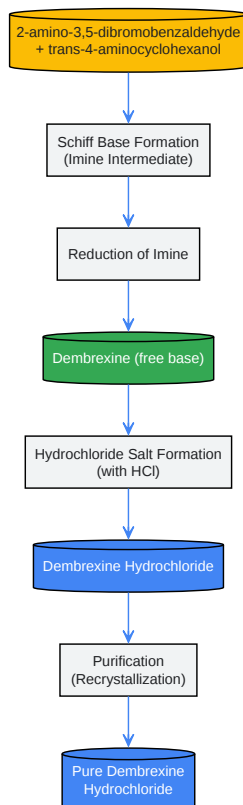
## Anti-inflammatory and Other Activities

Beyond its mucolytic effects, **Dembrexine** hydrochloride has demonstrated anti-inflammatory and other beneficial respiratory effects:

- **Modulation of Signaling Pathways:** It has been shown to interact with and modulate key inflammatory signaling pathways, including the Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. This modulation leads to a downstream reduction in the expression of pro-inflammatory mediators.
- **Increased Pulmonary Surfactant:** Pharmacological studies suggest that **Dembrexine** hydrochloride may increase lung compliance by impacting the anti-atelectase factor, which is related to pulmonary surfactant.

A simplified representation of the proposed anti-inflammatory signaling pathway is depicted below.





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